

Methyl Ganoderate H: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: *Methyl ganoderate H*

Cat. No.: *B1632404*

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Abstract

Methyl ganoderate H is a lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*. As a member of the ganoderic acids family, which are known for their diverse pharmacological activities, **methyl ganoderate H** is a compound of significant interest in the fields of natural product chemistry and drug discovery. This technical guide provides a comprehensive overview of **methyl ganoderate H**, including its biosynthesis, known biological activities, and the molecular pathways it is presumed to influence based on the activities of closely related compounds. Detailed experimental protocols for the extraction, isolation, and analysis of ganoderic acids are also provided to facilitate further research. While specific quantitative data on the bioactivity of **methyl ganoderate H** is limited in current literature, this guide consolidates the available information to serve as a valuable resource for the scientific community.

Introduction

Ganoderma lucidum, commonly known as Reishi or Lingzhi, has been used for centuries in traditional Asian medicine. Its therapeutic properties are largely attributed to a rich diversity of secondary metabolites, particularly polysaccharides and triterpenoids. Among the triterpenoids, the ganoderic acids, a group of highly oxygenated lanostane derivatives, have garnered substantial attention for their potential anti-inflammatory, anti-cancer, and immunomodulatory effects.^[1]

Methyl ganoderate H is one such triterpenoid isolated from *G. lucidum*. Its chemical structure, characterized by a lanostane skeleton, suggests potential biological activities in line with other members of its class. This guide aims to provide a detailed technical overview of **methyl ganoderate H**, focusing on its role within *G. lucidum* and its potential as a therapeutic agent.

Chemical Properties

Property	Value	Source
Molecular Formula	C ₃₃ H ₄₆ O ₉	PubChem
Molecular Weight	586.7 g/mol	PubChem
IUPAC Name	methyl (6R)-6-[(3S,5R,10S,12S,13R,14R,17R)-12-acetyloxy-3-hydroxy-4,4,10,13,14-pentamethyl-7,11,15-trioxo-1,2,3,5,6,12,16,17-octahydrocyclopenta[a]phenanthren-17-yl]-2-methyl-4-oxoheptanoate	PubChem
CAS Number	98665-11-3	Guidechem

Biosynthesis in *Ganoderma lucidum*

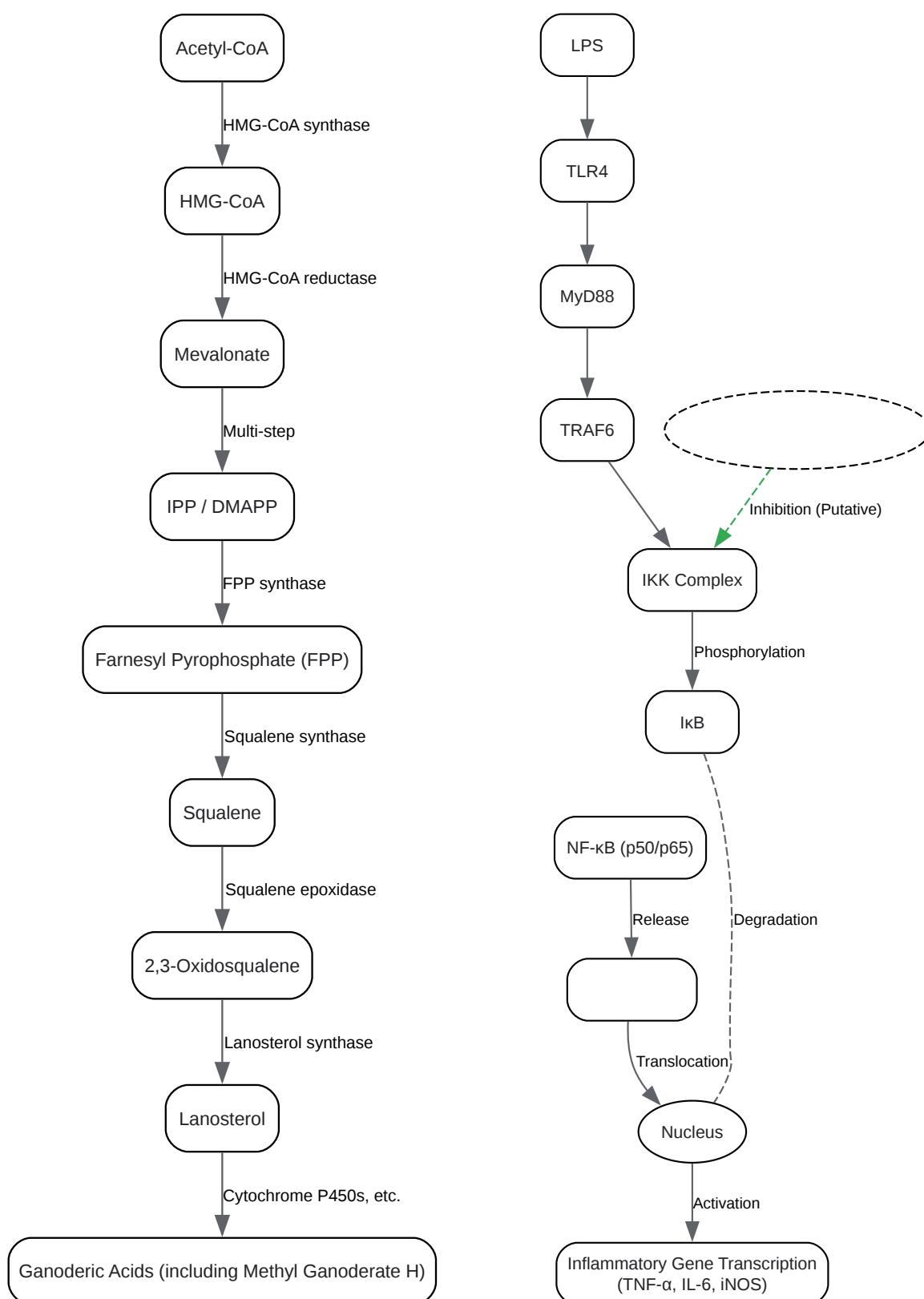
The biosynthesis of **methyl ganoderate H**, like other ganoderic acids, follows the mevalonate (MVA) pathway. This intricate pathway begins with acetyl-CoA and proceeds through a series of enzymatic reactions to produce the lanostane skeleton, which is then further modified by enzymes such as cytochrome P450 monooxygenases to yield the diverse array of ganoderic acids.

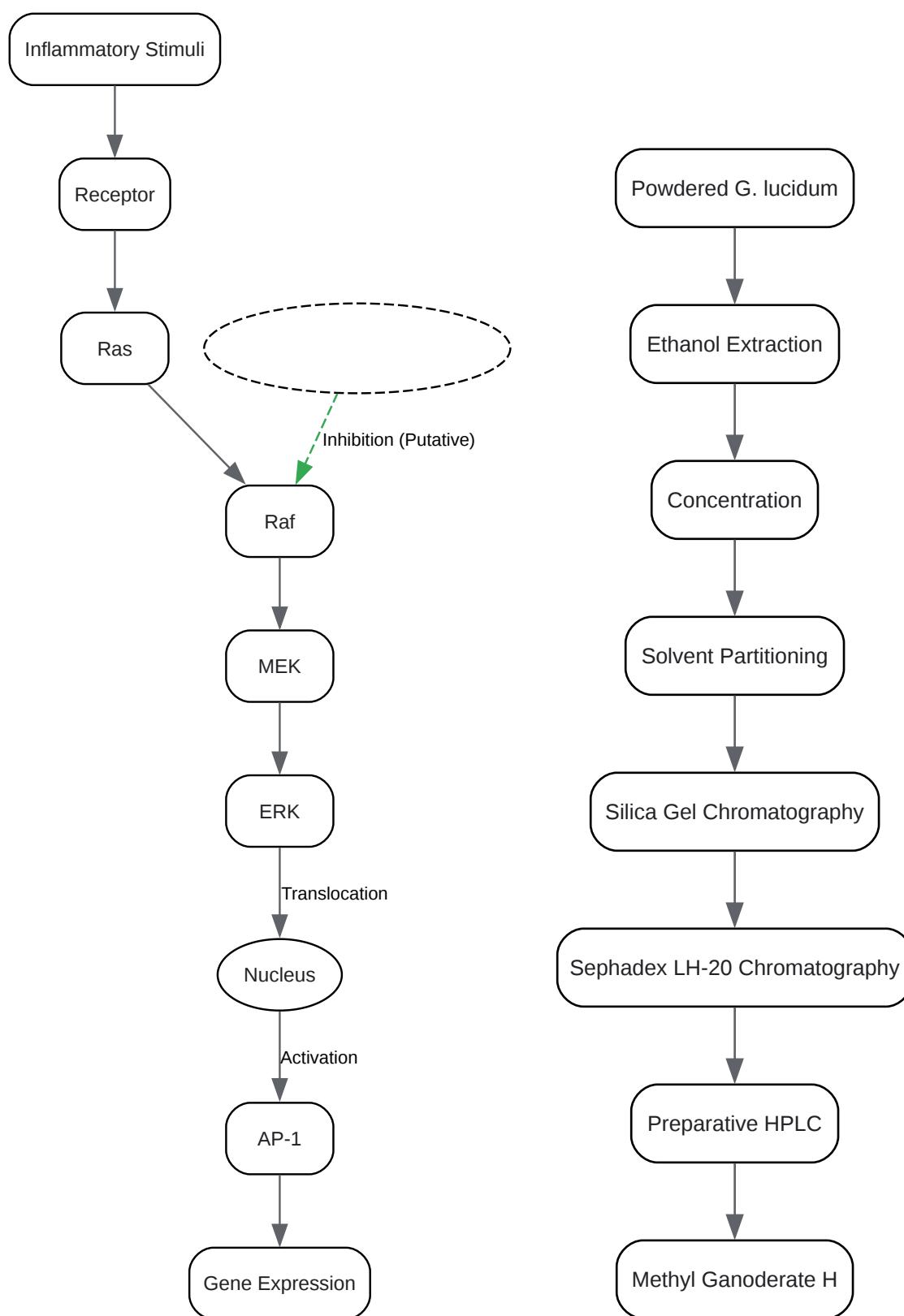
The key steps in the biosynthesis of the lanostane precursor include:

- Formation of Mevalonate: Acetyl-CoA is converted to 3-hydroxy-3-methylglutaryl-CoA (HMG-CoA), which is then reduced to mevalonate by HMG-CoA reductase.

- Synthesis of Isoprenoid Building Blocks: Mevalonate is phosphorylated and decarboxylated to form isopentenyl pyrophosphate (IPP) and its isomer, dimethylallyl pyrophosphate (DMAPP).
- Formation of Squalene: IPP and DMAPP are condensed to form farnesyl pyrophosphate (FPP), and two molecules of FPP are then joined to create squalene.
- Cyclization to Lanosterol: Squalene is epoxidized to 2,3-oxidosqualene, which is then cyclized by lanosterol synthase to form lanosterol, the precursor to all lanostane-type triterpenoids.

Subsequent modifications of the lanosterol skeleton, including oxidation, reduction, and acetylation, are catalyzed by a variety of enzymes, leading to the formation of **methyl ganoderate H** and other ganoderic acids.



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References

- 1. Extraction of triterpenoids and phenolic compounds from *Ganoderma lucidum*: optimization study using the response surface methodology [pubmed.ncbi.nlm.nih.gov]
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